

Technical Guide: Molar Mass and Physicochemical Characterization of Anhydrous Ytterbium(III) Iodate

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Compound of Interest

Compound Name: Ytterbium triiodate

Cat. No.: B576634

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide provides a detailed account of the molar mass of anhydrous ytterbium(III) iodate ($\text{Yb}(\text{IO}_3)_3$). It outlines the fundamental atomic mass data for its constituent elements and presents a clear, tabulated calculation of the compound's molar mass. Furthermore, this document details experimental protocols for the synthesis and characterization of ytterbium(III) iodate, reflecting standard methodologies in inorganic materials science. Logical workflows for these procedures are visualized using diagrams to facilitate comprehension and reproducibility in a research setting.

Molar Mass Calculation

The molar mass of a compound is determined by the sum of the atomic masses of its constituent atoms. For anhydrous ytterbium(III) iodate, the chemical formula is $\text{Yb}(\text{IO}_3)_3$. The calculation involves the atomic masses of Ytterbium (Yb), Iodine (I), and Oxygen (O).

Atomic Mass Data

The standard atomic weights of the constituent elements are presented in Table 1. These values are based on IUPAC (International Union of Pure and Applied Chemistry) recommendations.

Element	Symbol	Atomic Number	Standard Atomic Weight (g/mol)
Ytterbium	Yb	70	173.045
Iodine	I	53	126.90447
Oxygen	O	8	15.999

Calculation of Molar Mass

The molar mass of $\text{Yb}(\text{IO}_3)_3$ is calculated as follows:

$$\text{Molar Mass} = (\text{Atomic Mass of Yb}) + 3 \times (\text{Atomic Mass of I} + 3 \times \text{Atomic Mass of O})$$

A detailed breakdown of this calculation is provided in Table 2.

Constituent Element	Symbol	Quantity in Formula	Atomic Weight (g/mol)	Subtotal (g/mol)
Ytterbium	Yb	1	173.045	173.045
Iodine	I	3	126.90447	380.71341
Oxygen	O	9	15.999	143.991
Total	$\text{Yb}(\text{IO}_3)_3$	697.74941		

The calculated molar mass for anhydrous Ytterbium(III) Iodate is 697.75 g/mol .[\[1\]](#)

Experimental Protocols

The synthesis and characterization of rare-earth iodates are critical for obtaining pure materials for research and application. The following sections describe relevant experimental methodologies.

Synthesis of Ytterbium(III) Iodate Dihydrate

A common method for synthesizing rare-earth iodates is through hydrothermal synthesis.[\[1\]](#)

This protocol outlines the preparation of the dihydrate form, $\text{Yb}(\text{IO}_3)_3 \cdot 2\text{H}_2\text{O}$.

Materials:

- Ytterbium(III) sulfate ($\text{Yb}_2(\text{SO}_4)_3$)
- Iodic acid (HIO_3)
- Deionized water
- Teflon-lined stainless steel autoclave

Procedure:

- Prepare aqueous solutions of ytterbium(III) sulfate and iodic acid.
- Mix the reactants in a stoichiometric ratio in a Teflon liner.
- Seal the liner within the stainless steel autoclave.
- Heat the autoclave to 200 °C and maintain this temperature for a specified period (e.g., 24-48 hours) to allow for crystal growth.
- After the reaction period, allow the autoclave to cool slowly to room temperature.
- Recover the resulting crystalline product by filtration.
- Wash the crystals with deionized water and ethanol to remove any unreacted starting materials.
- Dry the product in air at room temperature.

Note on Anhydrous Form: To obtain the anhydrous form, a subsequent dehydration step is required. This typically involves controlled heating of the hydrated salt. Thermal analysis methods, such as Thermogravimetric Analysis (TGA), can be used to determine the precise temperature required for complete water removal without decomposing the iodate.

Physicochemical Characterization

To confirm the identity and purity of the synthesized compound, standard characterization techniques are employed.

3.2.1 X-Ray Diffraction (XRD)

- Objective: To identify the crystalline phase and determine lattice parameters.
- Methodology:
 - A small amount of the powdered sample is placed onto a sample holder.
 - The sample is analyzed using a powder X-ray diffractometer.
 - The resulting diffraction pattern is compared with standard diffraction data from crystallographic databases (e.g., ICDD) to confirm the $\text{Yb}(\text{IO}_3)_3$ phase.
 - The crystal structure of the dihydrate has been reported to be monoclinic with the space group $P2_1/c$.[\[1\]](#)

3.2.2 Thermogravimetric Analysis (TGA)

- Objective: To study the thermal stability of the compound and determine the temperature of dehydration and decomposition.
- Methodology:
 - A small, precisely weighed amount of the hydrated sample is placed in a crucible (e.g., alumina).
 - The sample is heated in a TGA instrument under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., $10\text{ }^\circ\text{C}/\text{min}$).
 - The mass of the sample is recorded as a function of temperature.
 - The resulting TGA curve will show mass loss steps corresponding to the loss of water molecules and subsequent decomposition of the iodate.

Logical and Experimental Workflows

The following diagrams illustrate the logical process for determining the molar mass and the experimental workflow for synthesizing and characterizing $\text{Yb}(\text{IO}_3)_3$.

Caption: Logical workflow for the calculation of the molar mass of $\text{Yb}(\text{IO}_3)_3$.

Caption: Experimental workflow for the synthesis and characterization of $\text{Yb}(\text{IO}_3)_3$.

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References

- 1. Ytterbium(III) iodate - Wikipedia [en.wikipedia.org]
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